

Personal protective equipment for handling Raclopride-d5 Hydrochloride

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Compound of Interest

Compound Name: *Raclopride-d5 Hydrochloride*

Cat. No.: *B565286*

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Essential Safety and Handling of Raclopride-d5 Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Raclopride-d5 Hydrochloride**, a deuterium-labeled dopamine D2/D3 receptor antagonist.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Raclopride-d5 Hydrochloride** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C15H16D5Cl3N2O3
Molecular Weight	352.27 g/mol [1]
CAS Number	1217623-85-2 [1]
Appearance	Solid powder
Purity	>99% by HPLC
Solubility	Soluble in DMSO

Hazard Identification and Personal Protective Equipment (PPE)

While **Raclopride-d5 Hydrochloride** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential to minimize exposure. [\[1\]](#)

Engineering Controls:

- Work in a well-ventilated area, preferably in a fume hood.
- Ensure easy access to a safety shower and eyewash station. [\[1\]](#)

Personal Protective Equipment (PPE): The following PPE is recommended when handling **Raclopride-d5 Hydrochloride**:

PPE Category	Specific Recommendation
Eye Protection	Safety goggles with side-shields [1]
Hand Protection	Protective gloves [1]
Skin and Body Protection	Impervious clothing, such as a lab coat [1]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a respirator may be necessary.

Safe Handling and Storage Protocol

Handling:

- Avoid Contact: Prevent contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid Inhalation: Do not breathe dust or aerosols.[\[1\]](#)
- Use in Ventilated Area: Handle only in areas with appropriate exhaust ventilation.[\[1\]](#)

Storage: Proper storage is crucial to maintain the integrity of the compound.

Condition	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	6 months
In Solvent	-80°C	
-20°C	1 month	

The compound can be shipped at room temperature for less than two weeks.[\[1\]](#)

First Aid Measures

In the event of exposure, follow these immediate first aid procedures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [2]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention. [1] [2]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. [1]

Accidental Release and Disposal Plan

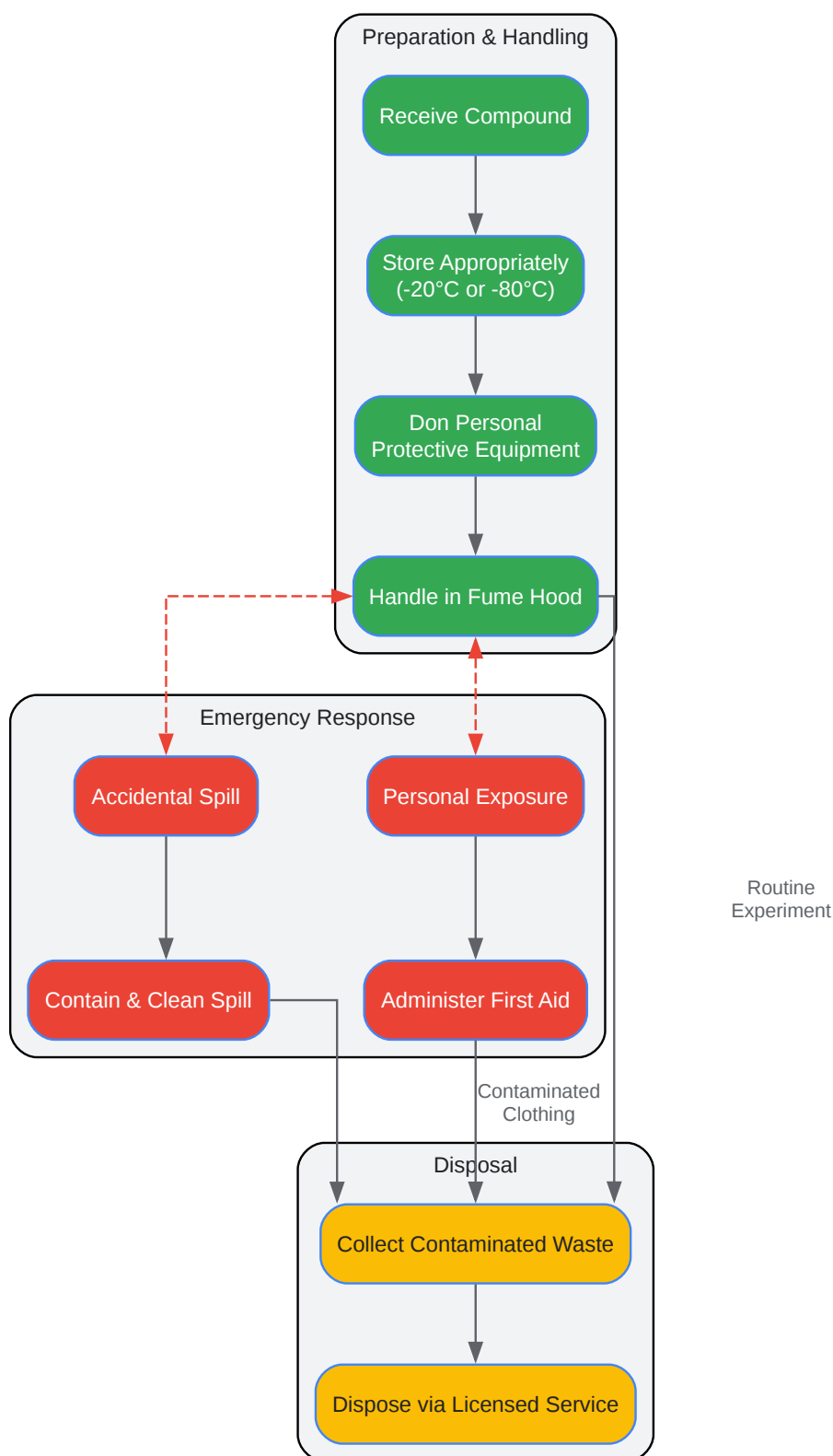
Accidental Release:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain Spill: Use an absorbent material like diatomite or universal binders to contain the spill.[\[1\]](#)
- Decontaminate: Clean the affected surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collect Waste: Place the contaminated material into a sealed container for disposal.

Disposal: Dispose of the waste material in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service. Do not allow the product to enter drains or water courses.[\[1\]](#)

Visualizing the Safe Handling Workflow

To further clarify the procedural steps for handling **Raclopride-d5 Hydrochloride**, the following diagram illustrates the logical workflow from receipt of the compound to its final disposal.



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Caption: Workflow for the safe handling and disposal of **Raclopride-d5 Hydrochloride**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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